

Deoxyfuconojoirimycin hydrochloride solubility and preparation

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Compound of Interest

Compound Name: *Deoxyfuconojoirimycin
hydrochloride*

Cat. No.: *B1139675*

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Technical Support Center: Deoxyfuconojoirimycin Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, preparation, and experimental use of **Deoxyfuconojoirimycin hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **Deoxyfuconojoirimycin hydrochloride**?

Deoxyfuconojoirimycin hydrochloride is a potent and specific competitive inhibitor of the lysosomal enzyme alpha-L-fucosidase 1 (FUCA1).^{[1][2]} This enzyme is responsible for the hydrolytic cleavage of terminal fucose residues from glycoproteins and glycolipids.^{[3][4][5]} Inhibition of FUCA1 leads to the accumulation of fucose-containing molecules, which can be used to study the roles of fucosylation in various biological processes.

Q2: What are the primary research applications of **Deoxyfuconojoirimycin hydrochloride**?

Deoxyfuconojoirimycin hydrochloride is primarily used in glycobiology research to investigate the functional roles of fucosylated glycoconjugates in cellular processes such as cell signaling, adhesion, migration, and proliferation. It is a valuable tool for studying the pathological

mechanisms of diseases associated with abnormal fucosylation, including cancer and the rare lysosomal storage disorder, fucosidosis.

Q3: How should I store **Deoxyfuconojirimycin hydrochloride** powder and its stock solutions?

- Powder: The solid powder should be stored at -20°C for long-term stability (up to 3 years).[6]
- Stock Solutions: Aliquoted stock solutions are stable for up to 6 months when stored at -80°C and for up to 1 month when stored at -20°C.[1][2] It is highly recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles.[1][7] Aqueous solutions should be used fresh and are not recommended for storage for more than one day.[8]

Solubility Data

The solubility of **Deoxyfuconojirimycin hydrochloride** can vary based on the solvent and temperature. The following table summarizes available solubility data.

Solvent	Solubility	Notes
Water	≥ 100 mg/mL (≥ 544.57 mM)[1] [2]	Freely soluble.
DMSO	~10 mg/mL	Data for the related compound 1-Deoxynojirimycin Hydrochloride.[7][8]
PBS (pH 7.2)	~1 mg/mL	Data for the related compound 1-Deoxynojirimycin Hydrochloride.[7][8]

*Note: Data is for the related iminosugar 1-Deoxynojirimycin Hydrochloride and should be used as an estimate. It is always recommended to perform a small-scale solubility test before preparing a large stock solution.

Experimental Protocols

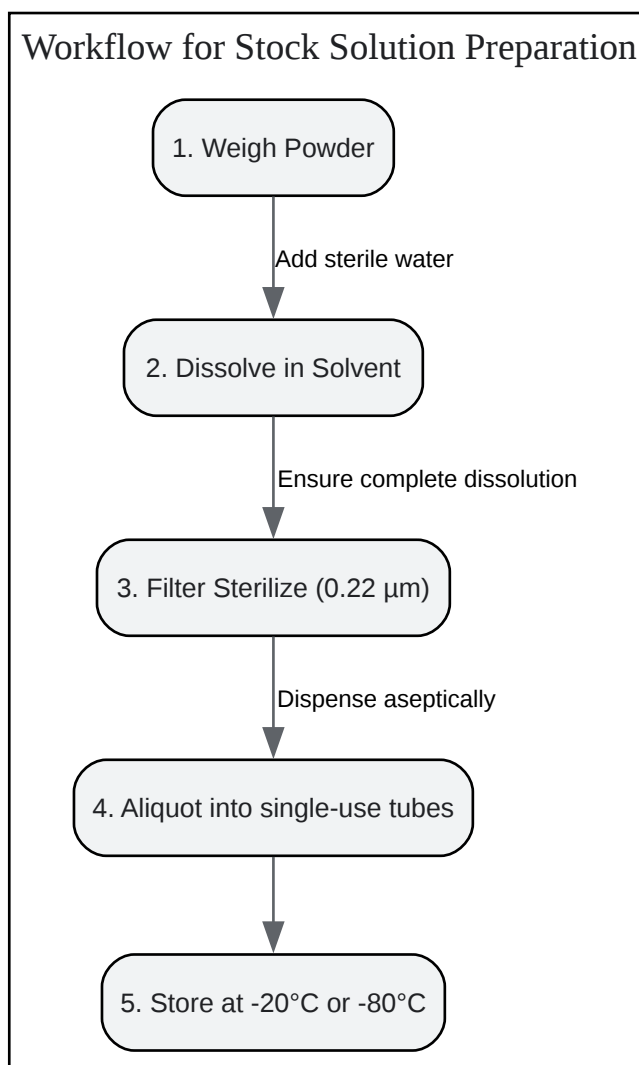
Preparation of a 100 mM Aqueous Stock Solution

Materials:

- **Deoxyfuconojirimycin hydrochloride** powder
- Sterile, nuclease-free water
- Sterile conical tubes (e.g., 1.5 mL or 15 mL)
- Vortex mixer
- Sterile 0.22 μm syringe filter and syringe

Procedure:

- **Weighing:** Aseptically weigh the desired amount of **Deoxyfuconojirimycin hydrochloride** powder in a sterile conical tube. For example, to prepare 1 mL of a 100 mM stock solution, weigh 18.36 mg of the powder (Molecular Weight: 183.63 g/mol).
- **Dissolving:** Add the desired volume of sterile water to the tube. Vortex the solution thoroughly until the powder is completely dissolved. If dissolution is slow, gentle warming to 37°C or brief sonication can be employed.[\[7\]](#)[\[8\]](#)
- **Sterilization:** Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a new sterile tube.[\[1\]](#)[\[9\]](#)
- **Aliquoting and Storage:** Dispense the sterile stock solution into smaller, single-use aliquots to prevent contamination and degradation from repeated freeze-thaw cycles.[\[7\]](#) Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[1\]](#)



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Caption: Workflow for preparing **Deoxyfuconojirimycin hydrochloride** stock solution.

General Protocol for Cell Culture Experiments

Materials:

- Prepared stock solution of **Deoxyfuconojirimycin hydrochloride**
- Mammalian cell line of interest
- Complete cell culture medium

- Sterile cell culture plates or flasks

Procedure:

- Cell Seeding: Seed cells at the desired density and allow them to adhere or stabilize overnight.
- Preparation of Working Solution: On the day of the experiment, thaw an aliquot of the **Deoxyfuconojirimycin hydrochloride** stock solution. Prepare the final working concentration by diluting the stock solution directly into pre-warmed complete cell culture medium. For example, to achieve a final concentration of 1 mM from a 100 mM stock, dilute 10 μ L of the stock solution into 990 μ L of medium.
- Treatment: Remove the existing medium from the cells and replace it with the medium containing the desired concentration of **Deoxyfuconojirimycin hydrochloride**.
- Incubation: Incubate the cells for the desired experimental duration.
- Analysis: Following incubation, cells can be harvested for downstream analysis, such as western blotting, migration assays, or cell viability assays.

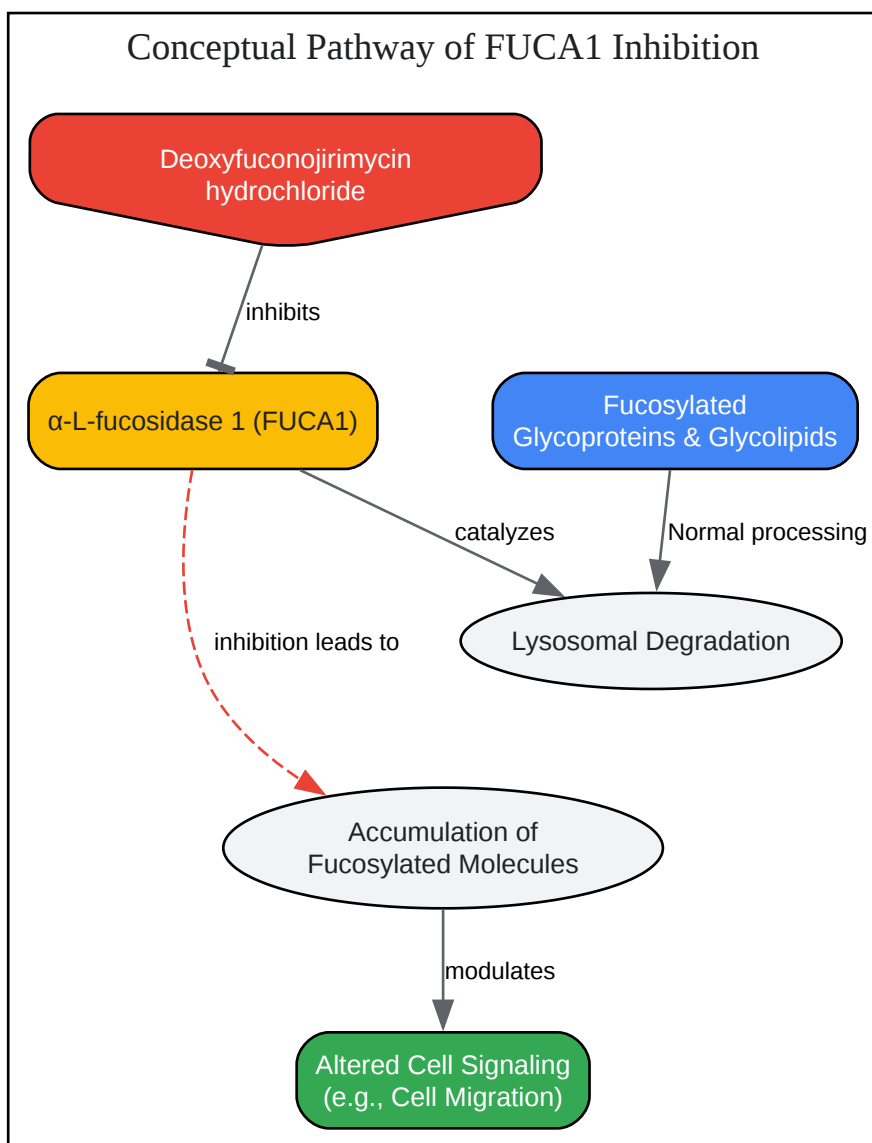
Troubleshooting Guide

Issue	Possible Cause(s)	Troubleshooting Steps
Difficulty Dissolving Powder	The compound may have absorbed moisture, or the solvent is saturated.	<ul style="list-style-type: none">- Ensure you are using high-purity, sterile water.- Gentle warming to 37°C and/or brief sonication can aid dissolution.[7][8] - If solubility issues persist, consider preparing a more dilute stock solution.
Precipitation in Cell Culture Medium	<p>The final concentration exceeds the solubility limit in the complex aqueous environment of the medium.</p> <p>Interaction with components in the cell culture medium (e.g., serum proteins).</p>	<ul style="list-style-type: none">- Perform a solubility test with a small volume of your complete cell culture medium before the main experiment.- Prepare fresh working solutions immediately before adding them to your cells.- Consider a stepwise dilution method: first, dilute the stock in a small volume of serum-free media, vortex gently, and then add this to the final volume of complete media.
Inconsistent Experimental Results	The stock solution may have degraded due to improper storage or repeated freeze-thaw cycles.	<ul style="list-style-type: none">- Always use freshly thawed aliquots for each experiment.- Prepare a fresh stock solution if degradation is suspected.- Ensure consistent cell culture conditions (e.g., cell density, passage number).
Unexpected Cellular Toxicity	The final concentration of the compound is too high for the specific cell line.	<ul style="list-style-type: none">- Perform a dose-response curve to determine the optimal non-toxic working concentration for your cell line.- Always include a vehicle control (medium with the same final concentration of the

solvent used for the stock solution) to distinguish the effects of the compound from the effects of the solvent.

Signaling Pathway

Deoxyfuconojirimycin hydrochloride acts by inhibiting alpha-L-fucosidase 1 (FUCA1). FUCA1 is a key enzyme in the lysosomal degradation of fucose-containing glycoproteins and glycolipids. Its inhibition leads to an accumulation of these fucosylated molecules, which can impact various cellular signaling pathways. While the direct downstream signaling consequences of FUCA1 inhibition are context-dependent and complex, research has implicated altered fucosylation in the modulation of pathways involved in cell migration and cancer progression, such as the FAK/Src signaling axis.



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Caption: Inhibition of FUCA1 by **Deoxyfuconojirimycin hydrochloride**.

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